

Experimental Evidence for Bisandrographolide A-CD81 Binding

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Compound Focus: Bisandrographolide A

CAS No.: 160498-00-0

Cat. No.: S1540882

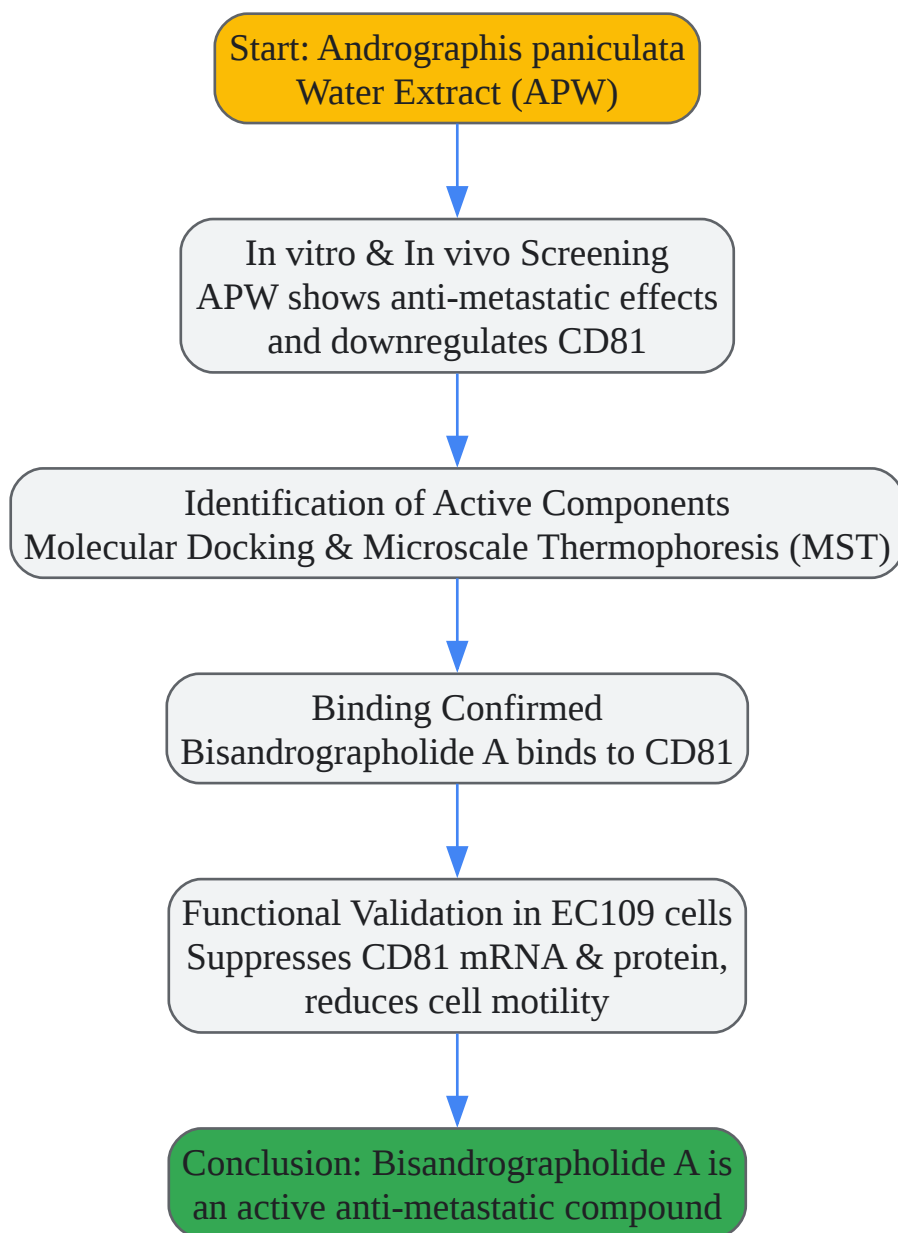
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The key evidence comes from a 2022 study published in *Phytomedicine* that identified **Bisandrographolide A** as an active component in *Andrographis paniculata* that targets CD81 [1].

Aspect	Experimental Findings
Binding Confirmation	Molecular docking and microscale thermophoresis (MST) analyses confirmed Bisandrographolide A binds to CD81 [1].
Biological Consequence	Treatment with Bisandrographolide A suppressed CD81 protein and mRNA expression in human esophageal cancer cells (EC109) [1].
Functional Outcome	Bisandrographolide A suppressed the motility of EC109 cancer cells, contributing to the anti-metastatic activity observed in the study [1].
Other Activities	The compound is also reported to activate the TRPV4 ion channel (EC50 of 790-950 nM) and has anti-inflammatory and immunostimulant properties [2] [3] [4].

Detailed Experimental Methodology

The study provided a clear experimental workflow to identify and validate **Bisandrographolide A** as a CD81-targeting compound, as illustrated below:



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The core technique used to measure the binding interaction was **Microscale Thermophoresis (MST)** [1]:

- **Principle:** MST measures the mobility of biomolecules in a microscopic temperature gradient. Binding events between a target molecule (CD81) and a ligand (**Bisandrographolide A**) change the molecule's hydration shell, charge, or size, which alters its mobility and is detected by fluorescence.
- **Application in the Study:** The researchers used this method to quantitatively analyze the interaction between purified CD81 and the compounds isolated from *Andrographis paniculata*, leading to the identification of **Bisandrographolide A** as a binder.

Biological Context of CD81

Understanding the role of CD81 helps clarify the significance of this binding.

- **Function:** CD81 is a **tetraspanin** protein, a structural component of specialized membrane microdomains that act as platforms for receptor clustering and signaling [5] [6]. It plays a crucial role in regulating B cell receptor signaling and can control cell adhesion and motility [5] [6].
- **Role in Disease:** CD81 is a known receptor for the **Hepatitis C virus (HCV)** [7] [5]. Furthermore, high expression of CD81 and other tetraspanins has been linked to a high risk of metastasis in cancers like esophageal cancer, which was the focus of the identified study [1].

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